

Ru-Metro: A Technical Guide to Synthesis, Characterization, and Biological Activity

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Compound of Interest

Compound Name: *Ru-Metro*
CAS No.: *142012-12-2*
Cat. No.: *B120397*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis, characterization, and biological evaluation of **Ru-Metro**, a promising class of ruthenium-based complexes incorporating the antimicrobial drug metronidazole. This document details the experimental protocols for its creation and analysis, summarizes key quantitative data, and visualizes the compound's mechanism of action through signaling pathway diagrams.

Synthesis of Ru-Metro Complexes

The synthesis of **Ru-Metro** complexes typically involves the reaction of a ruthenium precursor with metronidazole or its derivatives. Several synthetic strategies have been reported, often utilizing different ancillary ligands to modulate the coordination sphere of the ruthenium center and influence the overall properties of the complex.

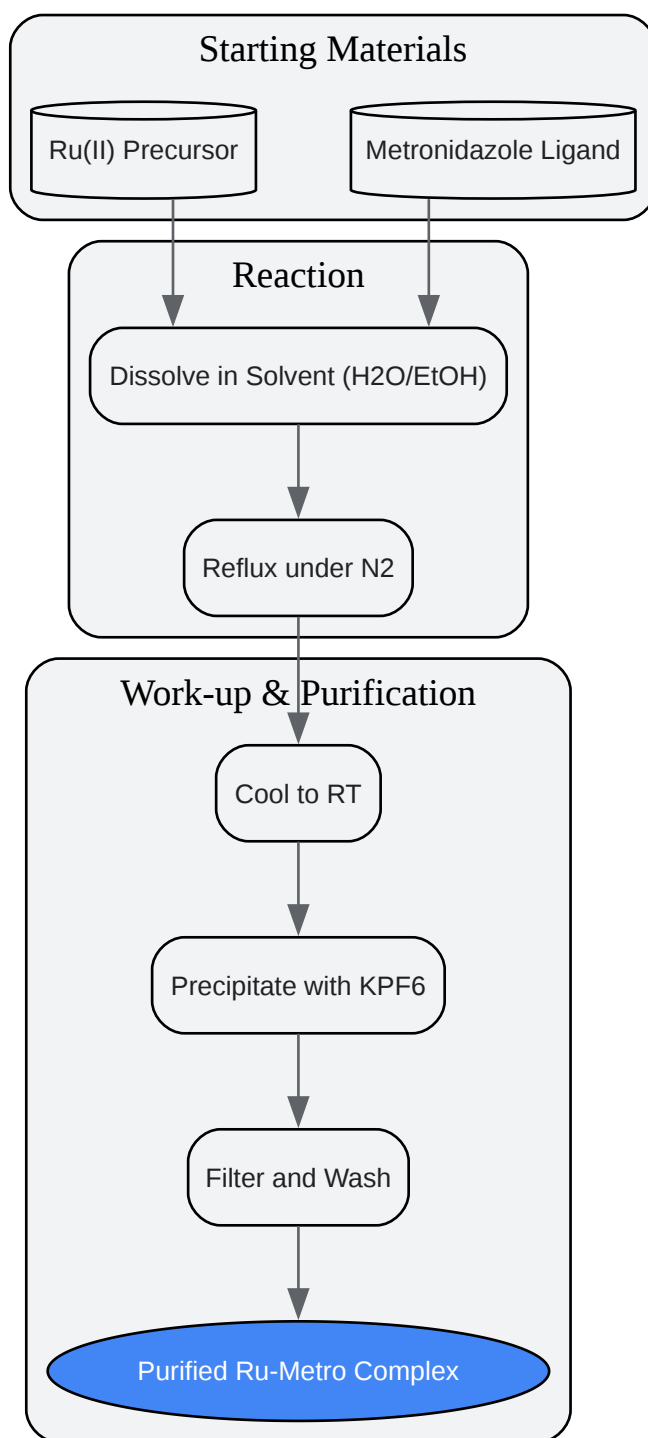
General Synthetic Protocol

A common approach involves the reaction of a ruthenium(II) precursor, such as [Ru(tpy)(dmp)Cl]PF₆, with a modified metronidazole ligand. The following is a generalized protocol

based on reported methods:

- **Ligand Modification** (if necessary): Metronidazole can be chemically modified to introduce a suitable coordinating group. For instance, it can be coupled with molecules like 1H-imidazole-5-carboxylic acid to create a new ligand (e.g., MTZH-1).
- **Reaction Setup**: The ruthenium precursor and the metronidazole-containing ligand are dissolved in a suitable solvent system, often a mixture of water and ethanol (e.g., 50:50 v/v). [\[1\]](#)
- **Inert Atmosphere**: The reaction is typically carried out under an inert atmosphere, such as nitrogen, to prevent oxidation of the ruthenium center.[\[1\]](#)
- **Reflux**: The reaction mixture is heated to reflux for several hours (e.g., 6-7 hours) with stirring to facilitate the coordination of the metronidazole ligand to the ruthenium center.[\[1\]](#)
- **Precipitation**: After cooling to room temperature, a saturated aqueous solution of a salt, such as potassium hexafluorophosphate (KPF6), is added to precipitate the desired **Ru-Metro** complex.[\[1\]](#)
- **Isolation and Purification**: The precipitate is collected by filtration under reduced pressure, washed with water, and can be further purified by recrystallization or chromatography.[\[1\]](#)

Experimental Workflow: Synthesis of a **Ru-Metro** Complex



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Caption: A generalized workflow for the synthesis of **Ru-Metro** complexes.

Characterization of Ru-Metro Complexes

A variety of spectroscopic and analytical techniques are employed to confirm the structure, purity, and electronic properties of the synthesized **Ru-Metro** complexes.

Spectroscopic Techniques

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to elucidate the structure of the complex by analyzing the chemical shifts and coupling constants of the protons and carbons in the ligands.
- Infrared (IR) Spectroscopy: IR spectroscopy helps to identify the coordination of the metronidazole ligand to the ruthenium center by observing shifts in the vibrational frequencies of key functional groups.
- UV-Visible (UV-Vis) Spectroscopy: UV-Vis spectroscopy is used to study the electronic transitions within the complex. **Ru-Metro** complexes typically exhibit intraligand ($\pi \rightarrow \pi^*$) transitions in the UV region and metal-to-ligand charge transfer (MLCT) bands in the visible region.^{[1][2]}

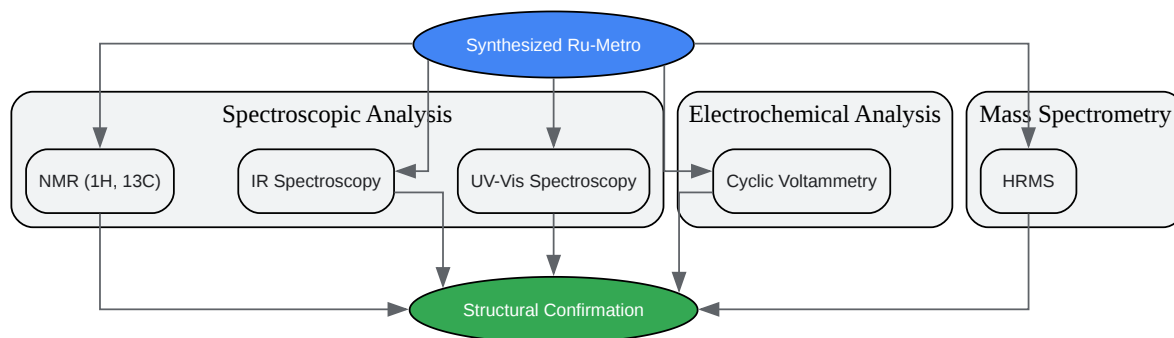
Electrochemical Analysis

- Cyclic Voltammetry (CV): CV is employed to investigate the redox properties of the **Ru-Metro** complexes, providing information about the oxidation states of the ruthenium center and the electrochemical behavior of the coordinated ligands.^{[2][3]}

Mass Spectrometry

- High-Resolution Mass Spectrometry (HRMS): HRMS is used to determine the exact mass of the synthesized complex, confirming its elemental composition.^[4]

Characterization Workflow for **Ru-Metro** Complexes



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Caption: A typical workflow for the characterization of **Ru-Metro** complexes.

Biological Activity and Mechanism of Action

Ru-Metro complexes have demonstrated significant potential as both anticancer and antimicrobial agents.[5][6][7] Their biological activity is attributed to their ability to induce cell death through various mechanisms.

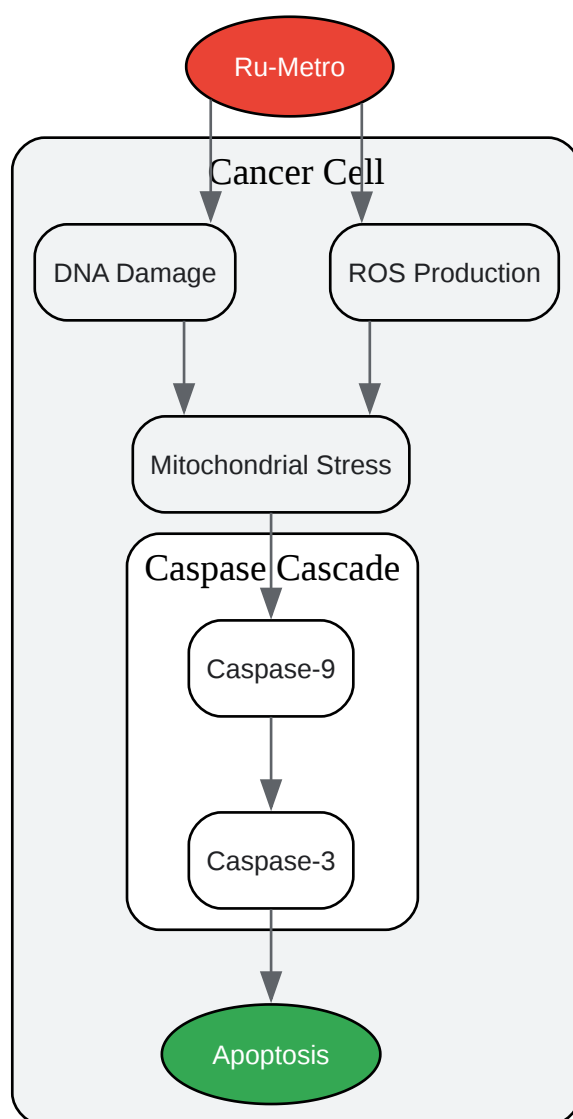
Anticancer Activity

- **Cytotoxicity:** **Ru-Metro** complexes have shown cytotoxicity against various cancer cell lines, including breast cancer (MCF-7), melanoma (SK-MEL-147), and non-small cell lung cancer (A549).[8]
- **Cell Cycle Arrest:** Studies have indicated that these complexes can induce cell cycle arrest at the G1/S transition phase, preventing cancer cells from progressing through the cell division cycle.[5]
- **Apoptosis Induction:** **Ru-Metro** complexes are known to induce apoptosis, or programmed cell death, in cancer cells.[5] This is a key mechanism for their anticancer effect.

Antimicrobial Activity

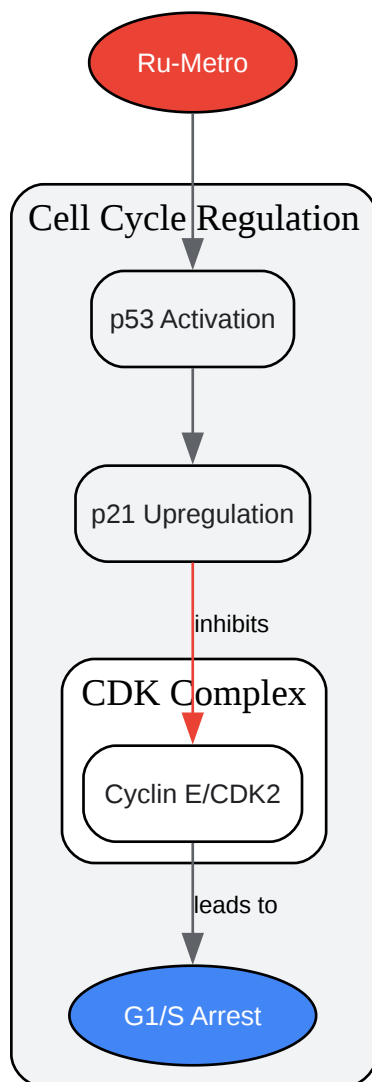
Metronidazole itself is an established antimicrobial agent, and its incorporation into ruthenium complexes can lead to enhanced or synergistic effects. These complexes are particularly promising for targeting anaerobic bacteria and protozoa.[1] The mechanism of action is believed to involve the reduction of the nitro group of metronidazole within the microbial cell, leading to the formation of reactive nitroso radicals that damage microbial DNA.[9][10][11]

Signaling Pathway: **Ru-Metro** Induced Apoptosis



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Caption: A simplified diagram of **Ru-Metro** induced apoptosis in cancer cells.

Signaling Pathway: **Ru-Metro** Induced G1/S Cell Cycle Arrest[Click to download full resolution via product page](#)

Caption: A simplified diagram of **Ru-Metro** induced G1/S cell cycle arrest.

Quantitative Data Summary

The following tables summarize key quantitative data reported for various **Ru-Metro** and related ruthenium complexes.

Table 1: Cytotoxicity of Ruthenium-Metronidazole and Related Complexes

Complex	Cell Line	IC50 (μM)	Reference
trans-[Ru(ma)2(metro)2]CF3SO3	MDA-MB-435S	< IC50 of Ru(III) tris-maltolato	[3]
[Ru(η5-CpR)(P)(2,2'-bipy-4,4'-PLA-biotin)][CF3SO3]	MDA-MB-231	2.3–14.6	[12]
JHOR10/JHOR11	A2780, HCT116	Antiproliferative effect	[13]
Ru(ii)-3	Staphylococcus aureus	MIC: 0.78 μg/mL	[7][14]
Ru(II) complexes with cinnamic acid derivatives	Melanoma cells	Effective inhibition	[8]

Table 2: Spectroscopic and Electrochemical Data for Ruthenium Complexes

Complex Type	Technique	Key Observations	Reference
Ru(II) Polypyridyl	UV-Vis	1MLCT band in the visible range	[1]
Half-Sandwich Ru(II)	UV-Vis	MLCT transitions at 326-411 nm	[2]
Ru(II) Schiff Base	UV-Vis	d-d transitions between 600-650 nm	[4]
mer-[RuIIICl3L1(CH3CN)]	Cyclic Voltammetry	Three one-electron redox processes	[15]
Ru-1	Cyclic Voltammetry	Reversible pattern with three redox peaks	[16]

Conclusion

Ru-Metro complexes represent a versatile and promising platform for the development of novel therapeutic agents. Their tunable synthesis, rich electrochemical properties, and potent biological activities against both cancer cells and microbial pathogens make them a compelling area for further research and development. This guide provides a foundational understanding of the key technical aspects of **Ru-Metro** synthesis and characterization, offering valuable insights for professionals in the field of medicinal inorganic chemistry and drug discovery.

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